

Application Notes and Protocols: Formation of Acetone Diethyl Dithioacetal

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Compound of Interest

Compound Name: Propane, 2,2-bis(ethylthio)-

Cat. No.: B082529

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Introduction

Acetone diethyl dithioacetal, also known as 2,2-bis(ethylthio)propane, is a common thioketal used in organic synthesis. Thioketals serve as robust protecting groups for ketones and aldehydes due to their stability under both acidic and basic conditions, unlike their oxygen-containing acetal counterparts.[1] The formation of acetone diethyl dithioacetal involves the acid-catalyzed condensation of acetone with two equivalents of ethanethiol.[2] This protocol provides a detailed, step-by-step procedure for this synthesis, including reagent quantification, reaction conditions, work-up, and purification.

Reaction Scheme:

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Figure 1. Acid-catalyzed synthesis of acetone diethyl dithioacetal from acetone and ethanethiol.

Materials and Reagents

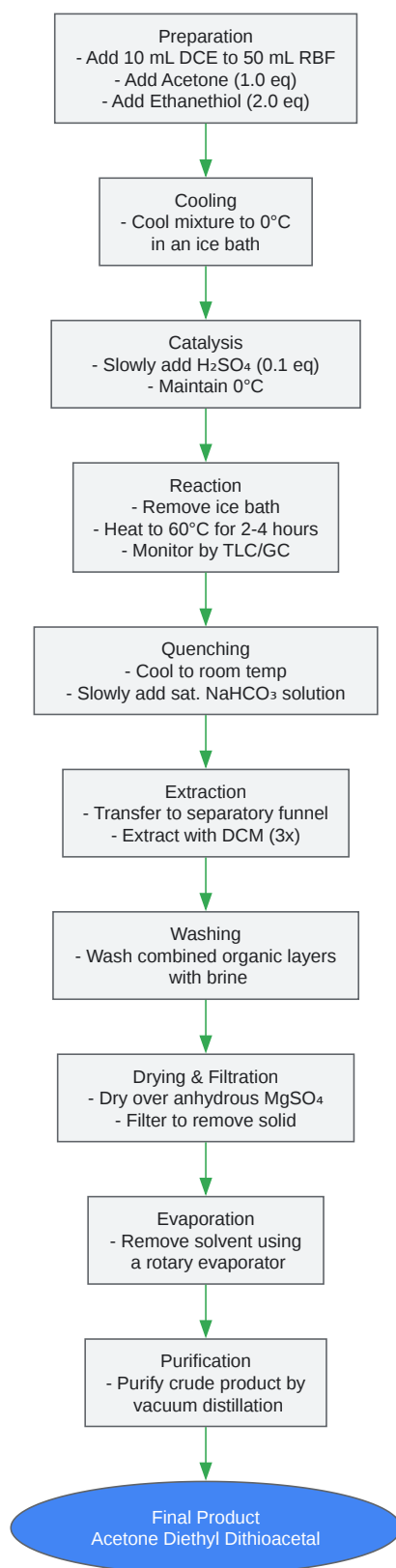
Material/Reagent	Grade	Supplier	Notes
Acetone (CH_3COCH_3)	ACS Grade, $\geq 99.5\%$	Sigma-Aldrich	Dry over molecular sieves if necessary.
Ethanethiol ($\text{CH}_3\text{CH}_2\text{SH}$)	$\geq 97\%$	Sigma-Aldrich	Also known as ethyl mercaptan.
Sulfuric Acid (H_2SO_4)	Concentrated, 98%	Fisher Chemical	Use with extreme caution.
1,2-Dichloroethane (DCE)	Anhydrous, $\geq 99.8\%$	Sigma-Aldrich	Solvent for the reaction.
Dichloromethane (DCM)	ACS Grade	Fisher Chemical	For extraction.
Saturated Sodium Bicarbonate	Laboratory Grade	VWR Chemicals	Aqueous solution (NaHCO_3).
Brine	Laboratory Grade	VWR Chemicals	Saturated aqueous solution of NaCl .
Anhydrous Magnesium Sulfate	Laboratory Grade	Sigma-Aldrich	Drying agent (MgSO_4).
Round-bottom flask (50 mL)	-	-	With magnetic stir bar.
Condenser	-	-	Fitted to the flask.
Heating Mantle / Oil Bath	-	-	With temperature control.
Separatory Funnel (100 mL)	-	-	For liquid-liquid extraction.
Rotary Evaporator	-	-	For solvent removal.
Vacuum Distillation Apparatus	-	-	For final product purification.

Quantitative Data and Stoichiometry

The following table outlines the quantities of reagents for a synthesis yielding approximately 1.64 g of the final product, assuming a 100% yield.

Reagent	MW (g/mol)	Amount (mL)	Amount (g)	Moles (mmol)	Molar Equiv.
Acetone	58.08	0.73	0.58	10.0	1.0
Ethanethiol	62.13	1.48	1.24	20.0	2.0
Sulfuric Acid	98.08	~0.05	~0.098	~1.0	0.1 (cat.)
Product	164.34	-	1.64	10.0	1.0

Experimental Workflow Diagram



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Caption: Experimental workflow for the synthesis of acetone diethyl dithioacetal.

Step-by-Step Experimental Protocol

5.1. Reaction Setup

- Place a 50 mL round-bottom flask equipped with a magnetic stir bar on a magnetic stirrer.
- To the flask, add 10 mL of anhydrous 1,2-dichloroethane (DCE).
- Add acetone (0.73 mL, 10.0 mmol) to the solvent.
- In a well-ventilated fume hood, add ethanethiol (1.48 mL, 20.0 mmol). The formation of thioacetals is a reversible process, and the reaction can be driven to completion by removing the water formed or by using an excess of the thiol.[3]

5.2. Reaction Procedure

- Cool the stirred mixture to 0°C using an ice-water bath.
- Slowly, and dropwise, add concentrated sulfuric acid (~0.05 mL, 1.0 mmol) to the cold reaction mixture. The use of a Brønsted or Lewis acid is necessary to catalyze the reaction. [4]
- After the addition is complete, remove the ice bath and fit the flask with a condenser.
- Heat the reaction mixture to 60°C using a heating mantle or oil bath.
- Allow the reaction to proceed for 2-4 hours. Monitor the reaction progress by Thin Layer Chromatography (TLC) or Gas Chromatography (GC) until the starting material (acetone) is consumed.

5.3. Work-up and Isolation

- Once the reaction is complete, cool the flask to room temperature.
- Carefully quench the reaction by slowly adding 15 mL of a saturated aqueous sodium bicarbonate (NaHCO_3) solution to neutralize the sulfuric acid catalyst. Caution: CO_2 gas evolution will occur.

- Transfer the entire mixture to a 100 mL separatory funnel.
- Extract the aqueous layer with dichloromethane (DCM) (3 x 20 mL).
- Combine the organic layers in the separatory funnel and wash with 20 mL of brine.
- Transfer the organic layer to an Erlenmeyer flask and dry over anhydrous magnesium sulfate (MgSO_4).
- Filter the mixture to remove the drying agent, collecting the filtrate in a clean, pre-weighed round-bottom flask.
- Remove the solvent under reduced pressure using a rotary evaporator.

5.4. Purification and Characterization

- The resulting crude oil can be purified by vacuum distillation to yield the pure acetone diethyl dithioacetal as a colorless liquid.
- Characterize the final product using NMR spectroscopy (^1H and ^{13}C) and Mass Spectrometry to confirm its identity and purity. The IUPAC name for the product is 2,2-bis(ethylsulfanyl)propane.[\[5\]](#)

Safety and Handling Precautions

- Personal Protective Equipment (PPE): Always wear a lab coat, safety goggles, and appropriate chemical-resistant gloves.
- Fume Hood: All steps of this procedure, especially the handling of ethanethiol and 1,2-dichloroethane, must be performed in a well-ventilated chemical fume hood.
- Ethanethiol: Is highly flammable and has an extremely strong, unpleasant odor.[\[6\]](#) It is toxic if inhaled or absorbed through the skin. Handle with extreme care. Any glassware that comes into contact with it should be decontaminated with bleach.
- Concentrated Sulfuric Acid: Is extremely corrosive and will cause severe burns upon contact. Add it slowly to the reaction mixture to control the exothermic reaction.

- Solvents: Dichloromethane and 1,2-dichloroethane are volatile and are suspected carcinogens. Avoid inhalation and skin contact. Acetone is highly flammable. Keep away from ignition sources.
- Waste Disposal: Dispose of all chemical waste according to institutional and local environmental regulations. Bleach can be used to neutralize the odor of any thiol-containing waste before disposal.

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